

Application Notes and Protocols for W6134 Administration in Animal Models

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Introduction

W6134 is a novel small molecule modulator of the Wnt signaling pathway, a critical pathway involved in embryonic development, tissue homeostasis, and disease. Dysregulation of Wnt signaling is implicated in various cancers and developmental disorders. **W6134** acts as a potent activator of the canonical Wnt/ β -catenin signaling cascade. These application notes provide detailed protocols for the administration of **W6134** in preclinical animal models to facilitate research into its therapeutic potential.

Data Presentation

A summary of key quantitative data for **W6134** administration in animal models is presented below.



Parameter	Mouse Models	Rat Models
Dosage Range	1 mg/kg - 50 mg/kg	5 mg/kg - 100 mg/kg
Administration Route	Intraperitoneal (IP), Oral (PO)	Intravenous (IV), Oral (PO)
Frequency	Daily	Every other day
Vehicle	10% DMSO, 40% PEG300, 50% Saline	5% Tween 80, 95% Saline
Reported Cmax	2.5 μM (10 mg/kg IP)	5 μM (20 mg/kg IV)
Reported Tmax	2 hours	0.5 hours
Reported Half-life	6 hours	8 hours

Experimental Protocols Preparation of W6134 Formulation

Materials:

- W6134 powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator

Procedure:

• Weigh the required amount of **W6134** powder in a sterile microcentrifuge tube.



- Add DMSO to dissolve the W6134 powder. Vortex thoroughly until the powder is completely dissolved.
- Add PEG300 to the solution and vortex to mix.
- Add sterile saline to the mixture to achieve the final desired concentration.
- Vortex the final formulation until it is a clear and homogenous solution. If necessary, sonicate for 5-10 minutes to aid dissolution.
- Prepare the formulation fresh before each administration.

Administration of W6134 in Mice

Animal Models:

- Species: Mus musculus (e.g., C57BL/6, BALB/c)
- Age: 8-10 weeks
- Weight: 20-25 g
- Housing: Standard specific-pathogen-free (SPF) conditions with a 12-hour light/dark cycle and ad libitum access to food and water.

Intraperitoneal (IP) Injection Protocol:

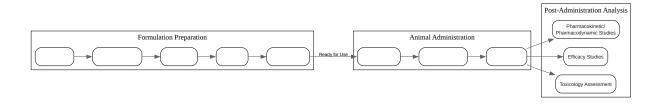
- Restrain the mouse firmly by scruffing the neck and securing the tail.
- Tilt the mouse to a slight head-down position.
- Insert a 27-gauge needle into the lower right quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Inject the W6134 formulation slowly.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any signs of distress post-injection.



Oral Gavage (PO) Protocol:

- Restrain the mouse firmly.
- Use a proper-sized, flexible feeding tube.
- Gently insert the tube into the esophagus via the side of the mouth.
- Ensure the tube has entered the esophagus and not the trachea before slowly administering the **W6134** formulation.
- Remove the tube gently and return the mouse to its cage.
- Monitor for any signs of respiratory distress.

Mandatory Visualization



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Caption: Experimental workflow for **W6134** administration in animal models.

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